

Spectroscopic data of 1,3-Benzoxazole-5-carbonitrile (NMR, IR, Mass)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Benzoxazole-5-carbonitrile

Cat. No.: B177939

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An In-Depth Spectroscopic Analysis of **1,3-Benzoxazole-5-carbonitrile**: A Technical Guide for Researchers

Introduction

1,3-Benzoxazole-5-carbonitrile is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science. The benzoxazole core is a recognized "privileged scaffold," appearing in numerous pharmacologically active molecules with a wide range of activities.^[1] The presence of the nitrile group at the 5-position provides a versatile chemical handle for further synthetic modifications, making this molecule a valuable building block for creating libraries of novel compounds for structure-activity relationship (SAR) studies.^[1]

Accurate and unambiguous structural confirmation is the bedrock of chemical research and development. This technical guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive overview and interpretation of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **1,3-Benzoxazole-5-carbonitrile**. The focus is not merely on the data itself, but on the scientific rationale behind the spectral assignments, providing a self-validating framework for researchers.

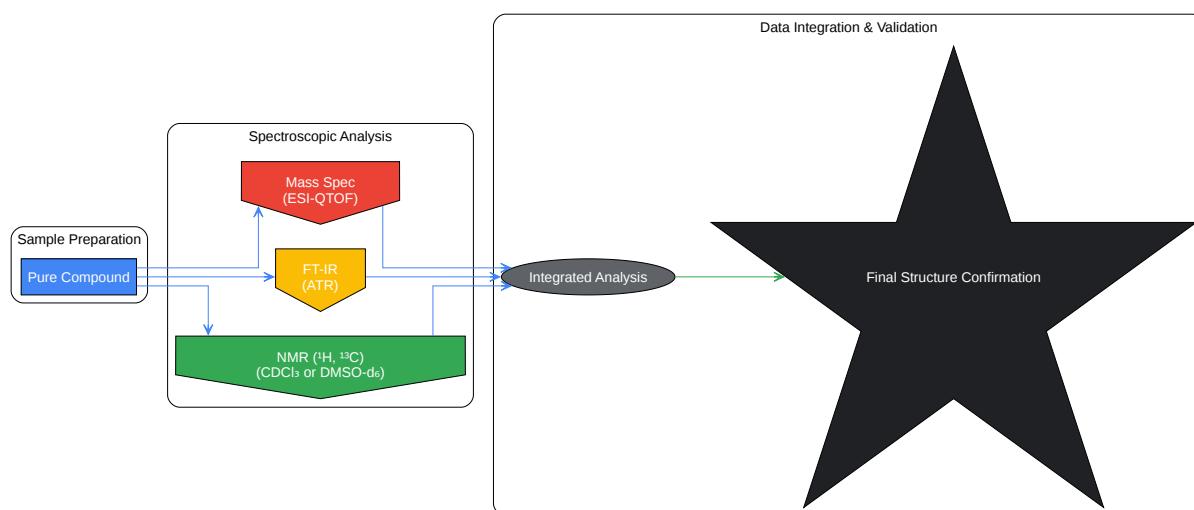
Molecular Structure and Analytical Workflow

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure and a logical workflow for its characterization. The numbering convention used

throughout this guide is standardized for the benzoxazole ring system.

Caption: General structure and atom numbering of the **1,3-Benzoxazole-5-carbonitrile** core.

The analytical process follows a systematic workflow to ensure comprehensive characterization, integrating data from multiple techniques to build a cohesive and validated structural assignment.



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Phone: (601) 213-4426
Email: info@benchchem.com